

Rimacalib CaMKII α and CaMKII γ IC50 values

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Compound Focus: Rimacalib

CAS No.: 215174-50-8

Cat. No.: S541430

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Quantitative Data Summary for Rimacalib

The table below summarizes the key inhibitory concentrations of **Rimacalib** (also known as SMP-114) against different CaMKII isoforms, as identified in the literature.

CaMKII Isoform	IC ₅₀ Value	Experimental Context / Notes
CaMKII α	~1 μ M	Primary target potency [1] [2].
CaMKII γ	~30 μ M	Shows lower potency compared to the α isoform [1] [2].

Key Biological Context:

- Mechanism:** **Rimacalib** is characterized as a **Ca²⁺/calmodulin-dependent protein kinase II (CaMKII) inhibitor** [1] [2].
- Cardiovascular Effect:** In experimental models, **Rimacalib** demonstrated the ability to reduce a pathological SR Ca²⁺ leak in cardiomyocytes, leading to improved calcium transient potentiation and contractility. This suggests potential application in treating arrhythmias [2].

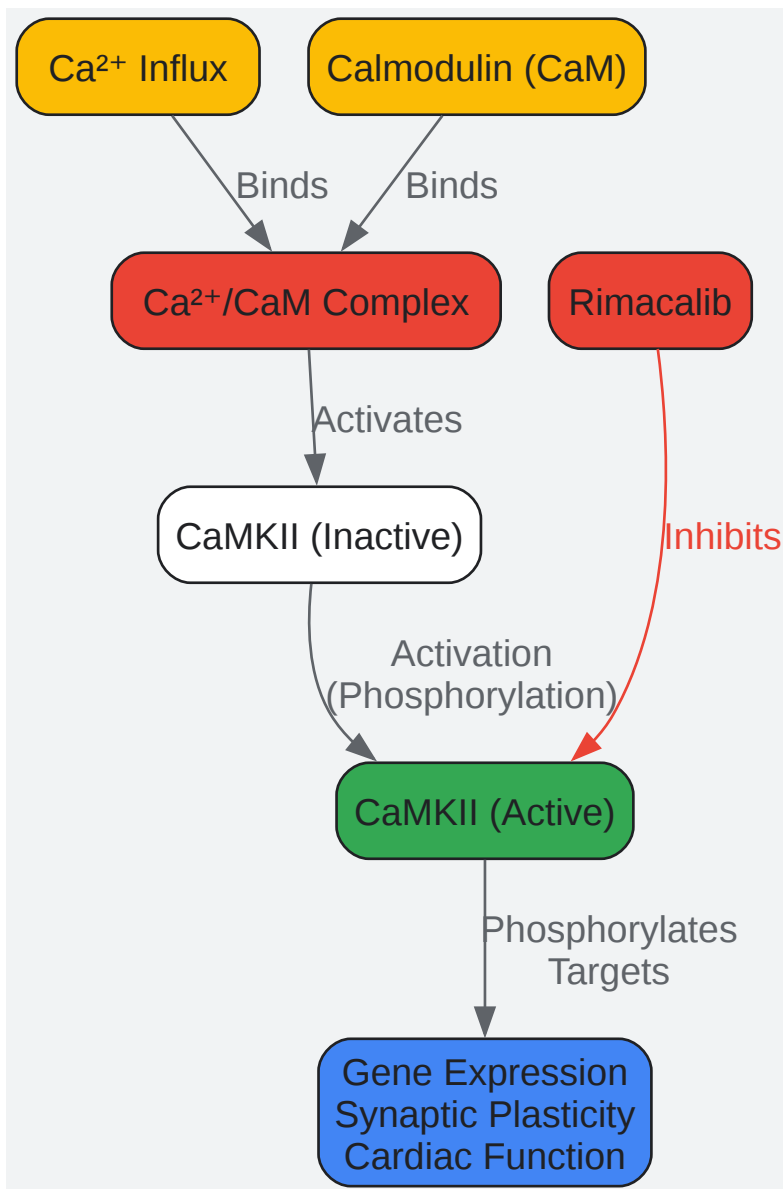
Experimental Context and Protocol Gaps

While the search results confirm the IC_{50} values and the primary research article [1] [2], they do not contain the detailed experimental protocols needed to replicate the kinase inhibition assays or the cellular experiments.

The mentioned study by Neef et al. (2017) would contain the full methodologies, but the search results only provide the high-level findings [1] [2]. General resources on experimental protocols were available but were not specific to kinase assays or this research [3] [4].

CaMKII Signaling Pathway and Rimacalib's Action

To better understand the drug's target, the following diagram illustrates the core CaMKII signaling pathway and the point of inhibition by **Rimacalib**.



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CaMKII Activation and Inhibition Pathway. **Rimacalib** directly targets the active CaMKII enzyme. CaMKII is a central regulator activated by calcium signals. Increases in intracellular Ca²⁺ lead to the formation of a Ca²⁺/Calmodulin (CaM) complex, which binds to and relieves the autoinhibition of CaMKII. This activation often involves autophosphorylation, which can make the kinase partially active even after Ca²⁺ levels drop. Once active, CaMKII phosphorylates numerous downstream targets to regulate critical processes like synaptic plasticity and cardiac contractility [5] [6] [7]. **Rimacalib acts by inhibiting the activated CaMKII enzyme**, thereby dampening this signaling cascade.

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